

Application Notes and Protocols for Experimental Design Using Enpp1-IN-26

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Compound of Interest

Compound Name: *Enpp1-IN-26*

Cat. No.: *B15575620*

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Introduction

Ectonucleotide pyrophosphatase/phosphodiesterase 1 (ENPP1) is a transmembrane glycoprotein that plays a critical role in regulating extracellular nucleotide metabolism.^{[1][2]} It functions as a key negative regulator of the cGAS-STING (cyclic GMP-AMP synthase-stimulator of interferon genes) pathway by hydrolyzing the second messenger 2'3'-cyclic GMP-AMP (cGAMP).^{[3][4]} In the tumor microenvironment, elevated ENPP1 expression is often associated with poor prognosis and resistance to immunotherapy, as it dampens the innate immune response against cancer cells.^{[3][4]}

Enpp1-IN-26 is a potent and selective inhibitor of ENPP1. By blocking the enzymatic activity of ENPP1, Enpp1-IN-26 prevents the degradation of cGAMP, leading to its accumulation in the extracellular space. This, in turn, activates the STING pathway in immune cells, resulting in the production of type I interferons and other pro-inflammatory cytokines that promote an anti-tumor immune response.^{[3][4]} These application notes provide detailed protocols for utilizing Enpp1-IN-26 in preclinical experimental designs.

Disclaimer: No specific public data was found for a compound designated "Enpp1-IN-26". The following application notes and protocols are a representative guide based on published data for other potent and selective small-molecule ENPP1 inhibitors. Researchers should optimize these protocols for their specific inhibitor and experimental setup.

Data Presentation

In Vitro Activity of Representative ENPP1 Inhibitors

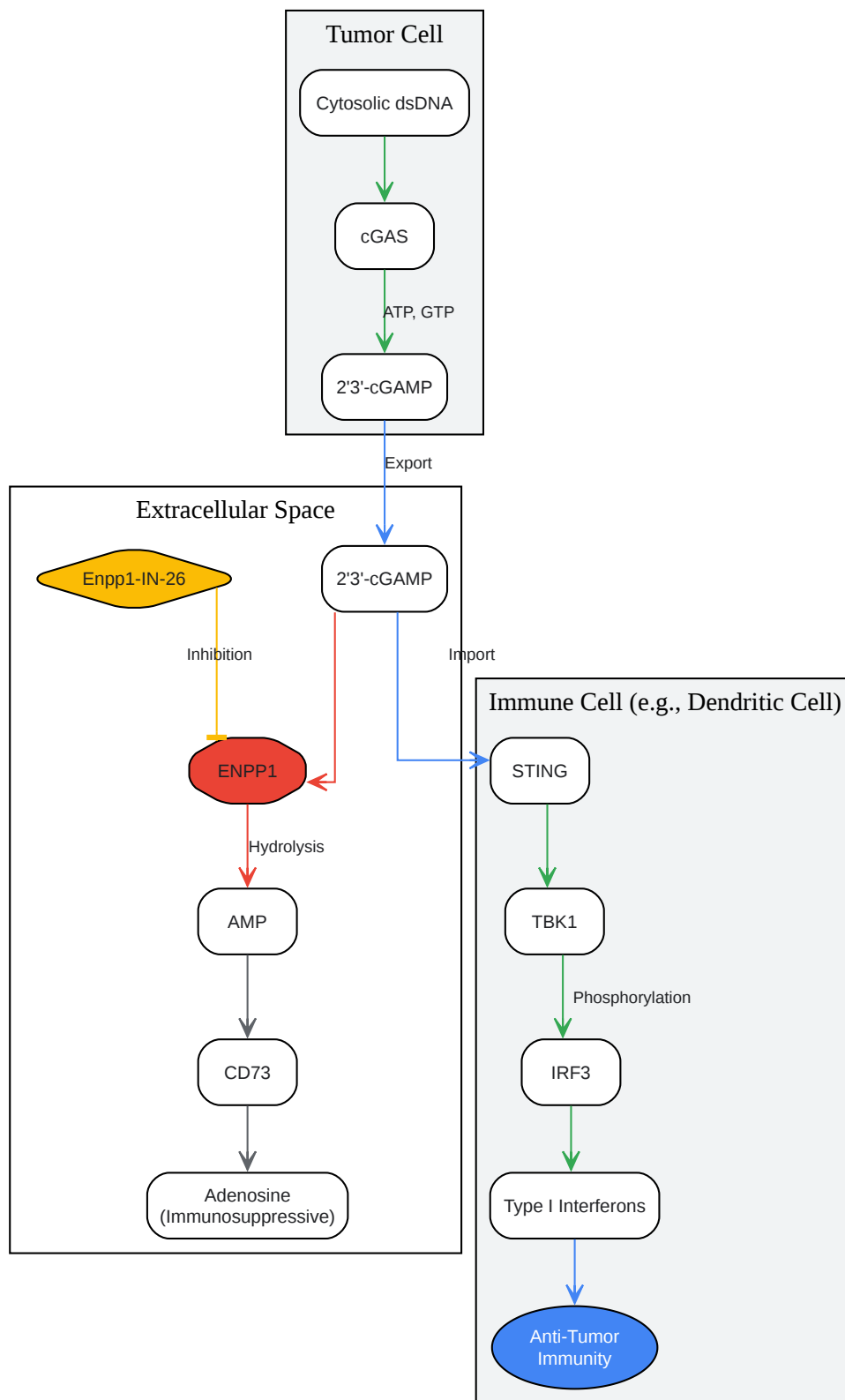
Compound	Target	IC50 (nM)	Assay Substrate	Reference
LCB33	ENPP1	0.0009	pNP-TMP	[1]
LCB33	ENPP1	1	cGAMP	[1]
STF-1623	human ENPP1	0.6	-	[5]
STF-1623	mouse ENPP1	0.4	-	[5]
Compound 4e	ENPP1	188	-	[6]
Compound 4d	ENPP1	694	-	[6]
ISM5939	ENPP1	-	2',3' cGAMP	[7]
ENPP-1-IN-1	ENPP1	-	2',3' cGAMP	[7]

In Vivo Efficacy of Representative ENPP1 Inhibitors in Syngeneic Mouse Models

Compound	Mouse Model	Dosage	Monotherapy TGI (%)	Combination TGI (%) with anti-PD-L1	Reference
LCB33	CT-26	5 mg/kg (oral)	39	72	[1]
ISM Compound	MC38	Single dose	67	-	

TGI: Tumor Growth Inhibition

Signaling Pathway and Experimental Workflow Diagrams



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Caption: ENPP1-STING signaling pathway and the mechanism of Enpp1-IN-26.



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References

- 1. aacrjournals.org [aacrjournals.org]
- 2. ENPP1, an Old Enzyme with New Functions, and Small Molecule Inhibitors—A STING in the Tale of ENPP1 - PMC [pmc.ncbi.nlm.nih.gov]
- 3. [benchchem.com](https://www.benchchem.com) [benchchem.com]
- 4. spandidos-publications.com [spandidos-publications.com]
- 5. ENPP1 inhibitor with ultralong drug-target residence time as an innate immune checkpoint blockade cancer therapy - PMC [pmc.ncbi.nlm.nih.gov]
- 6. Development of Novel Ecto-Nucleotide Pyrophosphatase/Phosphodiesterase 1 (ENPP1) Inhibitors for Tumor Immunotherapy - PMC [pmc.ncbi.nlm.nih.gov]
- 7. [researchgate.net](https://www.researchgate.net) [researchgate.net]
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